

Propyl Oleate: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling information for **propyl oleate**, a fatty acid ester utilized in various industrial and pharmaceutical applications. The following sections detail its physical and chemical properties, toxicological profile, handling and storage procedures, and emergency response protocols, presented in a format tailored for laboratory and drug development settings.

Chemical and Physical Properties

Propyl oleate is the ester of propyl alcohol and oleic acid. It exists as a colorless to pale yellow liquid with a mild odor at room temperature.[1] Its lipophilic nature is indicated by its low water solubility and high LogP value.[1]

Table 1: Physical and Chemical Properties of **Propyl Oleate**



Property	Value	Source(s)
CAS Number	111-59-1	[2][3]
Molecular Formula	C21H40O2	[4]
Molecular Weight	324.54 g/mol	
Appearance	Colorless to pale yellow liquid	_
Melting Point	-32.8 °C	_
Boiling Point	216-220 °C at 14 Torr	_
Density	0.8699 g/cm3 at 15 °C	_
Vapor Pressure	0.021 Pa at 20 °C	_
Flash Point	330 °C	_
Water Solubility	2.83 μg/L at 20 °C	_
LogP	6.2 at 40 °C	_

Toxicological Profile

The toxicological properties of **propyl oleate** have not been extensively investigated. However, available data from safety data sheets suggest it is slightly hazardous in case of skin contact (irritant), eye contact (irritant), ingestion, and inhalation. It is not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.

Table 2: Summary of Toxicological Data



Hazard Classification	Finding	Source(s)
Acute Oral Toxicity	Harmful if swallowed (H302)	
Acute Dermal Toxicity	Harmful in contact with skin (H312)	
Skin Corrosion/Irritation	Causes skin irritation (H315)	_
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	
Acute Inhalation Toxicity	Harmful if inhaled (H332)	-
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (H335)	_
Carcinogenicity	Not classified as a carcinogen	-
Mutagenicity	Not available	-
Teratogenicity	Not available	-

Experimental Protocols

While specific experimental protocols for **propyl oleate** are not detailed in the provided search results, the following are generalized methodologies for the types of toxicological assessments cited. These are based on standard OECD (Organisation for Economic Co-operation and Development) guidelines.

Acute Oral Toxicity (OECD 423):

- Fasted animals (typically rats) are administered a single dose of the substance by gavage.
- Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days.
- The LD50 (lethal dose for 50% of the test population) is estimated.

Acute Dermal Toxicity (OECD 402):



- The substance is applied to a shaved area of the skin of the test animal (typically rats or rabbits).
- The application site is covered with a porous gauze dressing for 24 hours.
- Animals are observed for signs of toxicity and skin reactions for up to 14 days.

Dermal Irritation/Corrosion (OECD 404):

- A small amount of the substance is applied to the shaved skin of a test animal (typically a rabbit).
- The application site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.
- The reversibility of any observed skin reactions is also assessed.

Acute Eye Irritation/Corrosion (OECD 405):

- A small amount of the substance is instilled into the conjunctival sac of one eye of a test animal (typically a rabbit).
- The eye is examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis at specified intervals.
- The reversibility of any observed eye lesions is evaluated.

Handling and Storage

Proper handling and storage procedures are crucial to ensure safety when working with **propyl oleate**.

Handling:

- Avoid contact with skin and eyes.
- Avoid breathing vapors or mist.



- Use in a well-ventilated area.
- Ground all equipment containing the material.
- · Wash thoroughly after handling.

Storage:

- · Keep container tightly closed.
- Store in a cool, dry, and well-ventilated area.
- Keep away from heat and sources of ignition.
- Storage at -20°C is also recommended.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Engineering Controls:

- Ensure adequate ventilation, such as through the use of local exhaust ventilation or a fume hood.
- Eyewash stations and safety showers should be readily accessible.

Table 3: Personal Protective Equipment (PPE) Recommendations



Protection Type	Recommendation	Source(s)
Eye/Face Protection	Safety glasses with side- shields or splash goggles.	
Skin Protection	Impervious gloves (e.g., nitrile rubber), lab coat, or synthetic apron.	
Respiratory Protection	Not typically required for normal handling with adequate ventilation. Use a NIOSH/MSHA-approved respirator if mist or vapor concentrations are high.	

First Aid Measures

In the event of exposure, immediate first aid is critical.

Table 4: First Aid Procedures for **Propyl Oleate** Exposure



Exposure Route	First Aid Procedure	Source(s)
	Move to fresh air. If breathing	
	is difficult, give oxygen. If not	
Inhalation	breathing, give artificial	
	respiration. Seek medical	
	attention.	
Skin Contact	Wash off with soap and plenty	_
	of water. Remove	
	contaminated clothing. Get	
	medical attention if irritation	
	develops.	
	Immediately flush eyes with	_
	plenty of water for at least 15	
	minutes, occasionally lifting the	
Evo Contact	upper and lower eyelids.	
Eye Contact	Remove contact lenses if	
	present and easy to do.	
	Continue rinsing. Get medical	
	attention if irritation occurs.	_
Ingestion	Do NOT induce vomiting. If	
	large quantities are swallowed,	
	call a physician immediately.	
	Never give anything by mouth	
	to an unconscious person.	

Fire Fighting and Accidental Release Measures

Fire Fighting:

- Suitable Extinguishing Media: Use dry chemical powder, water spray, fog, or foam. Carbon dioxide and alcohol-resistant foam are also options.
- Unsuitable Extinguishing Media: Do not use a water jet.
- Hazards from Combustion: Produces carbon oxides (CO, CO₂).



• Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

Accidental Release:

- Personal Precautions: Put on appropriate personal protective equipment. Avoid breathing vapors or mist.
- Environmental Precautions: Prevent entry into sewers and waterways.
- Containment and Cleanup: Stop the leak if it can be done without risk. Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.

Visualized Workflows

The following diagrams illustrate key safety and handling procedures for **propyl oleate**.



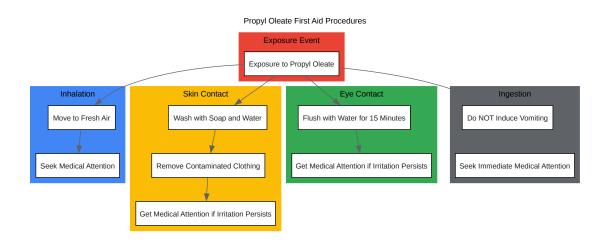
Receiving and Storage Receive Propyl Oleate Inspect Container for Damage Store in Cool, Dry, Well-Ventilated Area Away from Ignition Sources Handling and Use Don Appropriate PPE (Gloves, Goggles, Lab Coat) Use in Well-Ventilated Area (Fume Hood) **Ground Equipment** Waste <u></u>Disposal Collect Waste in **Designated Container** Dispose of Waste According to Local, State, and Federal Regulations

Propyl Oleate Handling Workflow

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Caption: Workflow for the safe handling of **propyl oleate**.





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Caption: First aid procedures for **propyl oleate** exposure.

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